

Application Note: (R)-1-Benzylamino-3-phenoxy-2-propanol as a Chiral Inducer

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Compound of Interest

Compound Name: (R)-(+)-1-Benzylamino-3-phenoxy-2-propanol

Cat. No.: B12582807

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Executive Summary

(R)-1-Benzylamino-3-phenoxy-2-propanol (CAS: 111060-52-7 for S-isomer analog; generic class CAS: 57338-54-2) represents a privileged class of

-amino alcohol chiral ligands. Structurally analogous to the pharmacophore of

-blockers (e.g., Propranolol), this molecule possesses a unique 1,2-amino alcohol motif capable of bidentate chelation.

While often loosely termed a "chiral auxiliary," its most potent application is as a chiral ligand in enantioselective organometallic catalysis—specifically the alkylation of aldehydes—and as a resolving agent for racemic acids. This guide outlines the protocols for leveraging this scaffold to induce high enantioselectivity in C-C bond formation and optical resolution.

Mechanism of Action: The Chelation Model

The efficacy of (R)-1-benzylamino-3-phenoxy-2-propanol stems from its ability to form a rigid 5-membered chelate ring with transition metals (Zn, Cu, Ti).

The Zinc-Chelate Transition State

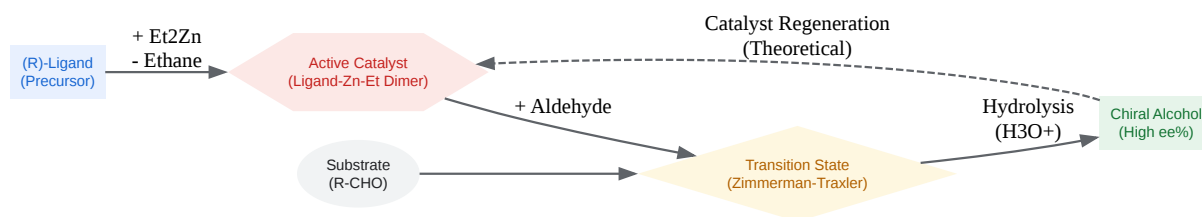
In the enantioselective addition of diethylzinc (

) to aldehydes, the ligand acts as a chiral modifier. The amine nitrogen and the alkoxide oxygen coordinate to the zinc center.

- **Bidentate Binding:** The hard oxygen and soft nitrogen create a "chiral pocket" that differentiates the Re and Si faces of the incoming aldehyde.
- **Steric Steering:** The bulky phenoxy and benzyl groups force the aldehyde into a specific orientation to minimize steric clash, typically favoring the S-alcohol product when the ()-ligand is used (subject to specific substrate confirmation).

Visualization: Catalytic Cycle

The following diagram illustrates the formation of the active catalyst and the proposed transition state assembly.



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Figure 1: Mechanism of diethylzinc addition. The ligand forms a dimeric Zinc complex which breaks down to a monomeric active species upon aldehyde coordination.

Application 1: Enantioselective Addition of Diethylzinc

This is the primary application for this molecule, utilizing it as a catalyst (1-10 mol%) rather than a stoichiometric auxiliary.

Materials & Reagents[1]

- Ligand: (R)-1-benzylamino-3-phenoxy-2-propanol (>98% ee).
- Zinc Source: Diethylzinc (), 1.0 M solution in hexane.[1]
- Solvent: Anhydrous Toluene (dried over Na/benzophenone).
- Substrate: Benzaldehyde (freshly distilled).

Experimental Protocol

Step 1: Catalyst Formation

- Flame-dry a 25 mL Schlenk flask and cool under Argon flow.
- Charge with Ligand (13 mg, 0.05 mmol, 5 mol%) and anhydrous Toluene (3.0 mL).
- Cool to 0°C in an ice bath.
- Dropwise add (2.2 mL, 2.2 mmol, 2.2 equiv) over 5 minutes. Caution: is pyrophoric.
- Stir at 0°C for 20 minutes, then allow to warm to Room Temperature (RT) and stir for an additional 30 minutes to ensure formation of the Zinc-alkoxide complex.

Step 2: Asymmetric Addition

- Cool the mixture back to 0°C.
- Add Benzaldehyde (106 mg, 1.0 mmol, 1.0 equiv) slowly via syringe.

- Stir at 0°C for 12–24 hours. Monitor conversion by TLC (Hexane/EtOAc 8:2).

Step 3: Quench and Workup

- Quench the reaction by slow addition of 1M HCl (5 mL) at 0°C.

- Extract with

(

mL).

- Wash combined organics with Brine, dry over

, and concentrate in vacuo.

Step 4: Purification & Analysis

- Purify via flash chromatography (Silica gel, Hexane/EtOAc gradient).
- Analysis: Determine ee% using Chiral HPLC (Chiralcel OD-H column, 90:10 Hexane/iPrOH, 1.0 mL/min).

Expected Performance Data

Based on structural analogs (aryloxy-propanolamines), the expected performance metrics are:

Parameter	Typical Value	Notes
Yield	85 - 98%	High conversion is typical for this ligand class.
ee%	80 - 94%	Enantioselectivity is sensitive to temperature.
Configuration	S-Alcohol	Predicted for ()-Ligand (Noyori model).
Ligand Recovery	>90%	Ligand can be recovered during acid workup (aqueous phase).

Application 2: Chiral Resolution Agent

(R)-1-benzylamino-3-phenoxy-2-propanol contains a basic secondary amine and can be used to resolve racemic chiral acids via diastereomeric salt formation.

Protocol: Resolution of Racemic Mandelic Acid (Example)

- **Mixing:** Dissolve Racemic Mandelic Acid (1.0 equiv) and (R)-Ligand (0.5 - 1.0 equiv) in hot Ethanol.
- **Crystallization:** Allow the solution to cool slowly to RT, then to 4°C overnight. The less soluble diastereomeric salt will precipitate.
- **Filtration:** Collect crystals by vacuum filtration.
- **Liberation:** Suspend the salt in water, acidify with dilute

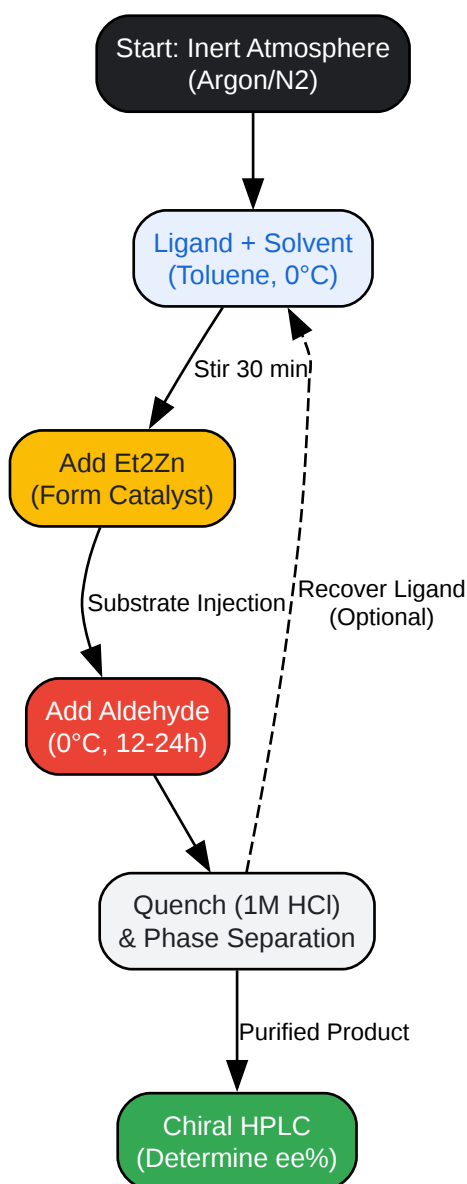
to pH 2, and extract the free chiral acid with Ether. Basify the aqueous layer to recover the (R)-Ligand.

Troubleshooting & Optimization

Expert Insight: The most common failure mode in the diethylzinc reaction is moisture contamination or "aging" of the catalyst.

Issue	Probable Cause	Corrective Action
Low Yield (<50%)	degradation	Use fresh
		. Ensure inert atmosphere (Argon/N2).
Low ee% (<50%)	High Temperature	Run reaction at -20°C or 0°C. Do not let it exotherm.
Racemic Product	Non-catalytic pathway	Ensure Ligand is fully dissolved and complexed before adding aldehyde.
Ligand Loss	Poor extraction	During recovery, ensure aqueous layer is pH > 12 to deprotonate the amine for extraction.

Workflow Visualization



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Figure 2: Step-by-step experimental workflow from catalyst preparation to analysis.

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